

Protocol for Cyanine3 Labeling of Synthetic Peptides

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Compound of Interest

Compound Name: *Cyanine3 carboxylic acid*

Cat. No.: *B12395148*

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Application Note & Protocol

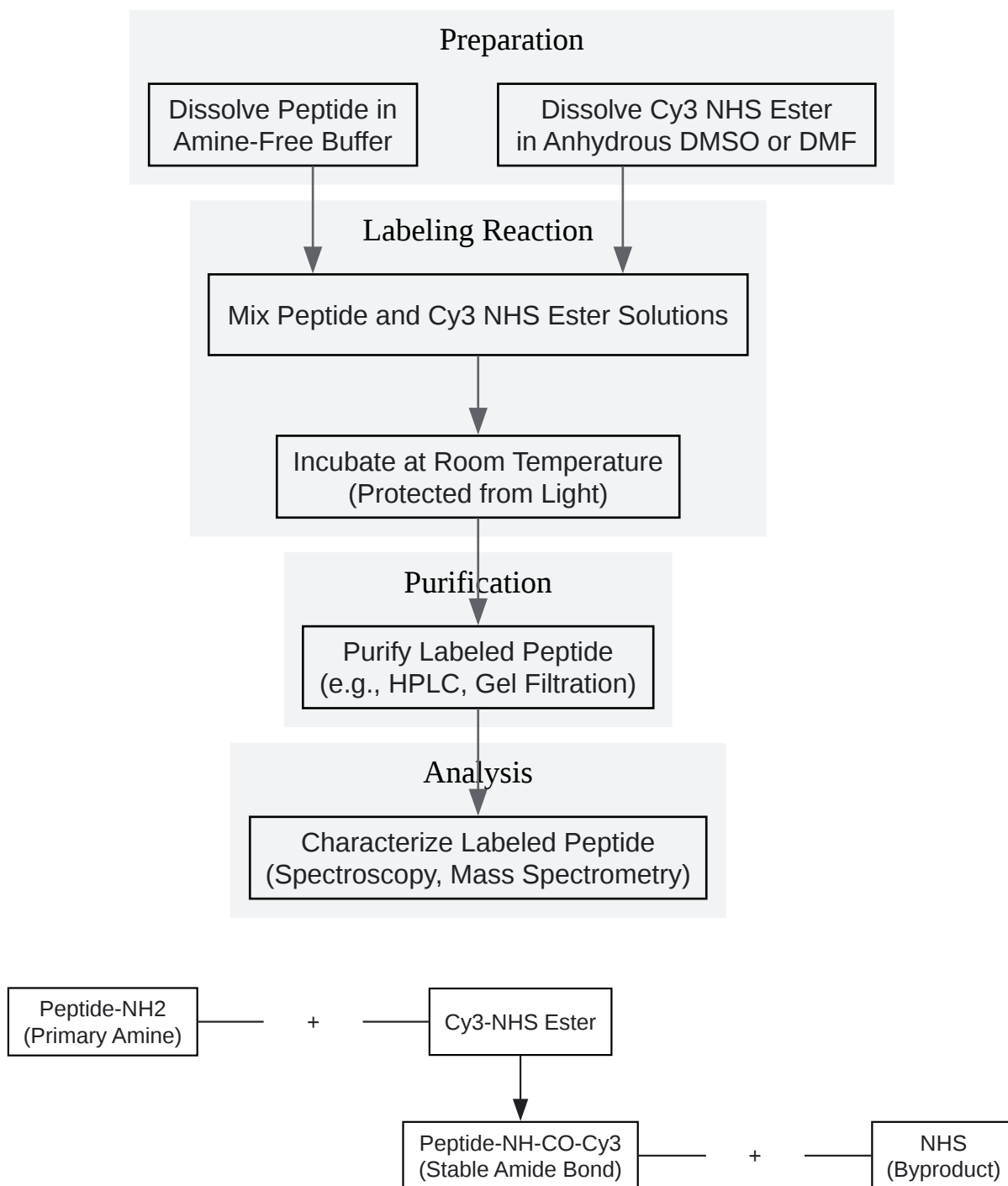
Audience: Researchers, scientists, and drug development professionals.

Introduction

Cyanine3 (Cy3) is a bright, orange-fluorescent dye commonly used for labeling biological molecules, including peptides.^{[1][2]} Its high extinction coefficient, good photostability, and fluorescence intensity make it an excellent choice for a variety of applications such as fluorescence microscopy, flow cytometry, and in-vivo imaging.^{[1][2]} This document provides a detailed protocol for the covalent labeling of synthetic peptides with Cyanine3. The most common method for labeling peptides is through the reaction of an amine-reactive Cy3 NHS ester with primary amines present on the peptide (N-terminus or lysine side chains).^{[3][4][5]} Alternatively, thiol-reactive Cy3 maleimide can be used to target cysteine residues.^{[6][7]} This protocol will focus on the more common amine-reactive labeling strategy.

Key Experimental Steps

A typical workflow for labeling synthetic peptides with Cy3 NHS ester involves dissolving the peptide and dye, reacting them in a suitable buffer, and then purifying the labeled peptide from excess dye and reaction byproducts.



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